

Application Notes and Protocols for MRS2500 in Cell Culture

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Compound of Interest

Compound Name: MRS1177

Cat. No.: B15572047

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This document provides a detailed protocol for the solubilization and use of MRS2500, a potent and selective antagonist for the P2Y1 receptor, in cell culture applications. Adherence to these guidelines is crucial for ensuring experimental reproducibility and accuracy.

Note on Receptor Specificity: While the user request mentioned the P2Y6 receptor, MRS2500 is a well-established and highly selective antagonist of the P2Y1 receptor. The following protocols and information are based on the established pharmacology of MRS2500 as a P2Y1 antagonist.

Data Presentation: Quantitative Summary

For ease of reference, the following table summarizes the key quantitative data for the preparation and storage of MRS2500 solutions.

Parameter	Value	Source(s)
Compound Name	MRS2500 tetraammonium salt	[1][2]
Molecular Weight	~629.29 g/mol (anhydrous)	[1][2]
Primary Solvent	Water (sterile, nuclease-free)	[1][2][3]
Maximum Stock Concentration	20 mM in water	[1][2]
Alternative Max. Stock Conc.	50 mg/mL (79.46 mM) in water (may require sonication)	[3]
Recommended Stock Conc.	10 mM	N/A
Storage of Dry Compound	-20°C	[1][2]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	[3]
Working Concentration	Varies by cell type and experiment (typically nM to low µM range)	[4][5]

Experimental Protocols

Preparation of a 10 mM MRS2500 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of MRS2500 tetraammonium salt.

Materials:

- MRS2500 tetraammonium salt powder
- Sterile, nuclease-free water
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

- 0.22 µm sterile syringe filter

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination of the stock solution.
- Calculate Required Mass: Determine the mass of MRS2500 needed. For example, to prepare 1 mL of a 10 mM stock solution (assuming a molecular weight of 629.29 g/mol):
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 629.29 \text{ g/mol} = 6.29 \text{ mg}$
- Weighing: Carefully weigh the calculated amount of MRS2500 powder.
- Dissolving:
 - Add the weighed MRS2500 to a sterile tube.
 - Add the appropriate volume of sterile, nuclease-free water to achieve a 10 mM concentration.
 - Vortex the solution thoroughly until the powder is completely dissolved. If solubility is an issue, brief sonication may be applied.[\[3\]](#)
- Sterilization: Sterilize the stock solution by passing it through a 0.22 µm syringe filter into a new sterile tube.[\[3\]](#) This is particularly important if the solution is not prepared from sterile components in a sterile environment.
- Aliquoting and Storage:
 - Dispense the sterile stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[3\]](#)

Preparation of Working Solutions for Cell Culture

Materials:

- 10 mM MRS2500 stock solution
- Pre-warmed, complete cell culture medium appropriate for your cell line

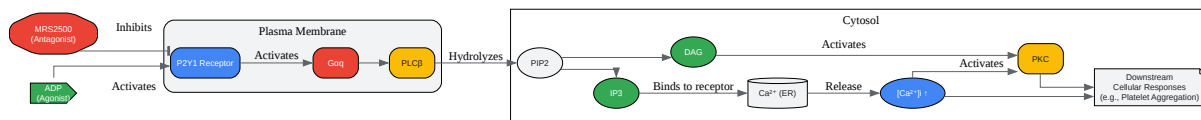
Procedure:

- Thawing: Thaw an aliquot of the 10 mM MRS2500 stock solution at room temperature or on ice.
- Dilution:
 - Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final working concentration.
 - For example, to prepare 1 mL of a 10 μ M working solution from a 10 mM stock:
 - Add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
 - Gently mix the working solution by pipetting or inverting the tube.
- Application to Cells: Add the freshly prepared working solution to your cell cultures. Ensure even distribution by gently swirling the culture vessel.

Visualizations

P2Y1 Receptor Signaling Pathway

The P2Y1 receptor is a G-protein coupled receptor (GPCR) that primarily couples to G α_q . Its activation initiates a signaling cascade leading to various cellular responses.

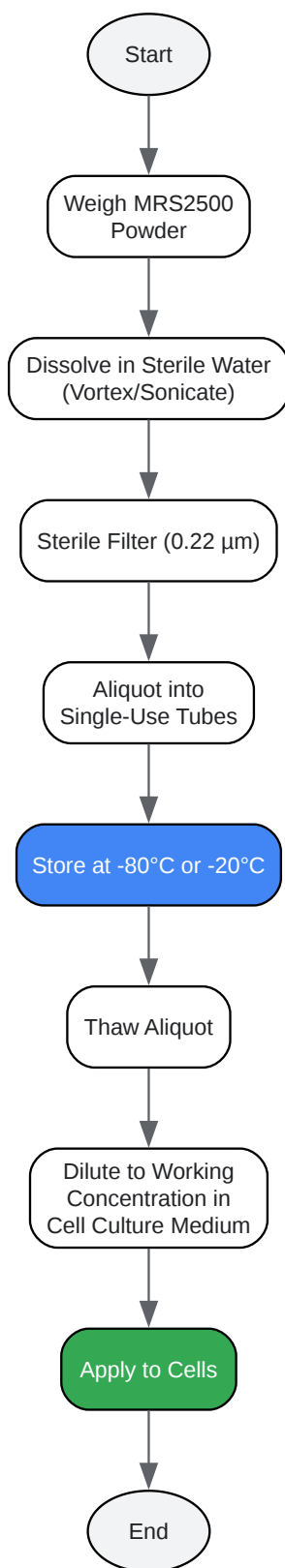


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Caption: P2Y1 receptor signaling cascade.

Experimental Workflow for MRS2500 Solution Preparation

This diagram outlines the key steps for preparing MRS2500 solutions for cell culture experiments.



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Caption: Workflow for preparing MRS2500.

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